

# safe handling and storage procedures for 4chloro-1-butene

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Compound of Interest

Compound Name: 4-CHLORO-1-BUTENE

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## **Technical Support Center: 4-Chloro-1-Butene**

This guide provides essential safety information, handling procedures, and emergency protocols for the use of **4-chloro-1-butene** in research and development settings.

### Frequently Asked Questions (FAQs)

What are the primary hazards associated with **4-chloro-1-butene**?

**4-Chloro-1-butene** is a highly flammable liquid and vapor.[1][2][3] It is also harmful if swallowed[1][3] and may cause irritation to the skin, eyes, and respiratory system.[3][4]

What personal protective equipment (PPE) is required when handling this substance?

To ensure safety, the following PPE is mandatory:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSHapproved goggles.[1]
- Skin Protection: Impervious clothing and gloves.[1] Gloves should be inspected for integrity before each use.
- Respiratory Protection: If ventilation is inadequate or for handling large quantities, a suitable dust mask or respirator should be worn.[1]



What are the proper storage conditions for 4-chloro-1-butene?

Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[1][2][3] Keep the container tightly closed.[1][2][3] The storage area should be equipped with explosion-proof electrical, ventilating, and lighting equipment.[2][3]

What materials are incompatible with **4-chloro-1-butene**?

Avoid contact with strong oxidizing agents.[2][5]

What should I do in case of a spill?

In the event of a spill, immediately evacuate personnel to a safe area.[1] Remove all sources of ignition and use non-sparking tools for cleanup.[2][6] Absorb the spill with an inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[5] Ensure adequate ventilation.[1] Do not let the product enter drains.[1]

What are the first-aid measures for exposure?

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2] Seek medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water or shower.[2] Wash the affected area with soap and water.[7] If irritation persists, consult a physician.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration.[1]
   [2] Seek medical attention.[2]
- Ingestion: If swallowed, call a poison control center or doctor immediately. Rinse the mouth with water.[2] Do NOT induce vomiting.

### **Quantitative Data Summary**



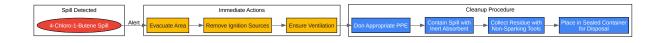
Property	Value
Molecular Formula	C4H7Cl
Molecular Weight	90.55 g/mol [4]
Boiling Point	73 - 86°C[1][4][8]
Density	0.896 g/cm <sup>3</sup> [1][8]
Vapor Pressure	66.4 mm Hg[9]
Flash Point	Data not available

# **Experimental Protocols**

#### General Handling Protocol:

- Before use, ensure you have read and understood the Safety Data Sheet (SDS).
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ground and bond all containers and receiving equipment to prevent static discharge.[1][2]
- Use only non-sparking tools.[1][2]
- Avoid contact with skin, eyes, and clothing.[1][3]
- Do not eat, drink, or smoke in the work area.[1][2]
- Wash hands thoroughly after handling.[1][2][3]

### **Visual Guides**





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Caption: Workflow for handling a **4-chloro-1-butene** spill.

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